

Spectroscopic Data of Alisol C 23-acetate: A Technical Guide

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Compound of Interest

Compound Name: *alisol C 23-acetate*

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This technical guide provides a comprehensive overview of the spectroscopic data for **alisol C 23-acetate**, a protostane-type triterpenoid isolated from the rhizome of *Alisma orientale*.^{[1][2]} The information presented herein is intended to support research and development activities involving this natural product.

Molecular Structure and Properties

Alisol C 23-acetate has the systematic name 11 β -hydroxy-24,25-epoxy-3,16-oxo-protost-13(17)-en-23-yl acetate.^{[1][2]} Its molecular formula is C₃₂H₄₈O₆, with a molecular weight of 528.72 g/mol.^[3]

Spectroscopic Data

The structural elucidation of **alisol C 23-acetate** has been achieved through various spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful analytical technique for determining the structure of organic molecules. The ¹³C NMR data for **alisol C 23-acetate**, recorded in CDCl₃ at 100 MHz, are presented in Table 1.^{[4][5]} While a complete assigned ¹H NMR spectrum is not readily available

in the cited literature, the analysis of ^1H NMR data was crucial for the structural confirmation of this compound.[6]

Table 1: ^{13}C NMR Spectroscopic Data for **Alisol C 23-acetate** (100 MHz, CDCl_3)[1][4][5]

Atom No.	Chemical Shift (δ) ppm	Atom No.	Chemical Shift (δ) ppm
1	31.1	17	138.2
2	33.7	18	23.2
3	218.6	19	25.7
4	47.1	20	26.9
5	48.6	21	20.3
6	20.2	22	35.3
7	35.0	23	71.9
8	40.3	24	64.9
9	49.0	25	58.7
10	37.1	26	20.0
11	69.8	27	24.8
12	35.8	28	29.7
13	176.3	29	19.5
14	49.7	30	23.2
15	45.9	31	169.6
16	207.2	32	21.5

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio of ions, allowing for the determination of molecular weight and elemental composition. The proposed fragmentation

pathway of **alisol C 23-acetate** has been studied to aid in its identification.

Table 2: Mass Spectrometry Data for **Alisol C 23-acetate**

Parameter	Value	Reference
Molecular Formula	C ₃₂ H ₄₈ O ₆	[3]
Molecular Weight	528.73	[1]

Experimental Protocols

Isolation of Alisol C 23-acetate

The isolation of **alisol C 23-acetate** from the rhizome of *Alisma orientale* involves a multi-step extraction and purification process.[1][4]

- Extraction: Dried and powdered rhizome of *Alisma orientale* (5.0 kg) is extracted three times with 95% ethanol at room temperature.[4]
- Solvent Removal: The solvent is removed by evaporation under reduced pressure.[4]
- Fractionation: The resulting residue is fractionated with chloroform.[4]
- Column Chromatography (Initial): The chloroform fraction residue is subjected to column chromatography on silica gel, eluting with a petroleum ether-ethanol mixture.[4]
- Column Chromatography (Purification): The crude compound is further purified by column chromatography on silica gel using a petroleum ether-acetone mixture.[4]
- Recrystallization: The pure compound is obtained by recrystallization from a petroleum ether-acetone (2:1) mixture, yielding 140 mg of **alisol C 23-acetate**. [4]

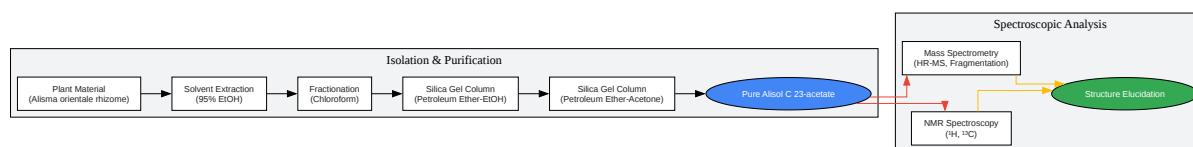
Spectroscopic Analysis

- NMR Spectroscopy: ¹³C NMR spectra were recorded on a spectrometer at 100 MHz using deuterated chloroform (CDCl₃) as the solvent.[1][4][5]

- Mass Spectrometry: While specific instrumental parameters for **alisol C 23-acetate** were not detailed in the search results, analysis is typically performed using techniques such as Electrospray Ionization (ESI) for ionization.

Workflow Visualization

The following diagram illustrates the general workflow for the isolation and spectroscopic analysis of a natural product like **alisol C 23-acetate**.



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Caption: Workflow for the isolation and structural elucidation of **alisol C 23-acetate**.

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